

Application Note: A Protocol for the Synthesis of 23-Methyltetracosanoic Acid Standard

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Compound of Interest

Compound Name: 23-Methyltetracosanoic acid

Cat. No.: B15547937

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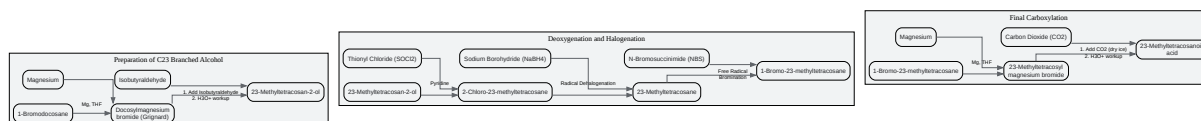
For Researchers, Scientists, and Drug Development Professionals

Introduction

23-Methyltetracosanoic acid is a very-long-chain fatty acid (VLCFA) that can be utilized as a standard in various research and development applications. Its utility spans from a reference compound in mass spectrometry-based lipidomics to a building block in the synthesis of complex lipids and bioactive molecules. The presence of a methyl branch at the iso-position (n-2) provides a unique structural feature that is relevant in the study of certain biological pathways and disease markers. This application note details a comprehensive, multi-step protocol for the chemical synthesis of high-purity **23-methyltetracosanoic acid**, intended to serve as a reference standard.

Synthetic Strategy

The synthesis of **23-methyltetracosanoic acid** is achieved through a convergent strategy that involves the coupling of two key fragments, followed by chain extension and functional group manipulation. The overall workflow is depicted in the diagram below. The key steps involve the formation of a C22 branched alcohol via a Grignard reaction, followed by its conversion to an alkyl halide, and a final carboxylation step to yield the target C25 fatty acid.



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